

# Synthesis of Zinc Diethyldithiocarbamate: A Technical Guide

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## Compound of Interest

Compound Name: Zinc diethyldithiocarbamate

Cat. No.: B094597

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the synthesis of **Zinc diethyldithiocarbamate** (ZDTC) from diethylamine. The document details the reaction pathway, experimental protocols, and key characterization data, presented in a format tailored for professionals in research and drug development.

## Introduction

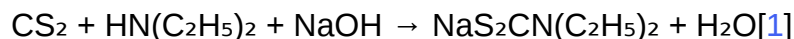
**Zinc diethyldithiocarbamate**, an organosulfur compound, is a valuable chelating agent with applications in various fields, including its role as a vulcanization accelerator in the rubber industry and its potential in medicinal chemistry. The synthesis of ZDTC is typically achieved through a two-step process. The first step involves the formation of a water-soluble dithiocarbamate salt, sodium diethyldithiocarbamate, from the reaction of diethylamine with carbon disulfide in the presence of a base. Subsequently, this intermediate salt is reacted with a zinc salt, such as zinc chloride or zinc sulfate, to yield the final product, **Zinc diethyldithiocarbamate**.

## Reaction Pathway and Stoichiometry

The synthesis of **Zinc diethyldithiocarbamate** proceeds through two sequential reactions:

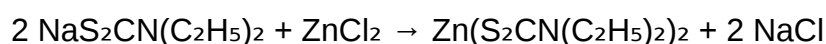
Step 1: Synthesis of Sodium Diethyldithiocarbamate

Diethylamine reacts with carbon disulfide in the presence of sodium hydroxide to form sodium diethyldithiocarbamate.



### Step 2: Synthesis of **Zinc Diethyldithiocarbamate**

Sodium diethyldithiocarbamate then reacts with a zinc salt (e.g., zinc chloride) to produce **Zinc diethyldithiocarbamate** as a precipitate.



An optimized molar ratio for the overall synthesis has been reported as 2:2:2:1 for diethylamine, carbon disulfide, sodium hydroxide, and zinc chloride, respectively.[2] This optimized ratio has been shown to produce a yield of approximately 48.5%.[2]

## Experimental Protocols

The following are detailed experimental protocols for the synthesis of **Zinc diethyldithiocarbamate**.

## Materials and Equipment

- Diethylamine
- Carbon disulfide
- Sodium hydroxide
- Zinc chloride (or Zinc sulfate)
- Ethanol
- Reagent alcohol
- Deionized water
- Acetone

- Beakers
- Stirring apparatus
- Ice bath
- Filtration apparatus (e.g., Büchner funnel and flask)
- Vacuum desiccator

## Synthesis of Sodium Diethyldithiocarbamate

- In a beaker, combine 12 mL of diethylamine and 50 mL of ethanol. Mix the contents by stirring.
- To this solution, add 12 mL of carbon disulfide and continue to stir.
- Prepare a saturated solution of sodium hydroxide by dissolving 9 g of NaOH in a minimal amount of water.
- Add the saturated sodium hydroxide solution to the reaction mixture and stir well.
- Cool the reaction mixture in an ice bath.
- White, needle-like crystals of sodium diethyldithiocarbamate will separate out upon cooling.
- Filter the crystals, wash them several times with rectified spirit, and dry them in a vacuum desiccator.[3]

## Synthesis of Zinc Diethyldithiocarbamate

- Dissolve 9.0 g of the synthesized sodium diethyldithiocarbamate trihydrate in 150 mL of reagent alcohol.
- In a separate beaker, dissolve 3.38 g of zinc chloride in 50 mL of reagent alcohol.
- Add the sodium diethyldithiocarbamate solution dropwise to the zinc chloride solution while constantly stirring.

- A white precipitate of **Zinc diethyldithiocarbamate** will form.
- Separate the precipitate via filtration.
- Wash the precipitate four times with ultra-high purity deionized water to remove any unwanted salts.
- Wash the precipitate twice with cold acetone to remove the water.
- Dry the final product in a desiccator under vacuum.<sup>[4]</sup>

## Data Presentation

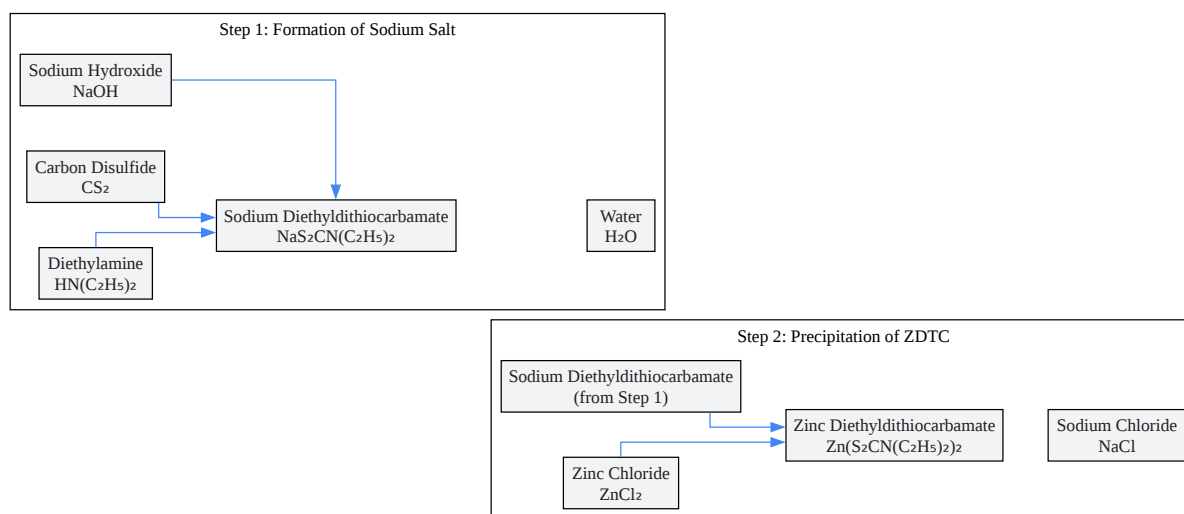
The following tables summarize the key quantitative data related to the synthesis and characterization of **Zinc diethyldithiocarbamate**.

Parameter	Value	Reference(s)
Optimized Molar Ratio	2:2:2:1 (Diethylamine:CS <sub>2</sub> :NaOH:ZnCl <sub>2</sub> )	<sup>[2]</sup>
Yield	48.5%	<sup>[2]</sup>

Property	Value	Reference(s)
Molecular Formula	C <sub>10</sub> H <sub>20</sub> N <sub>2</sub> S <sub>4</sub> Zn	
Molecular Weight	361.9 g/mol	<sup>[5]</sup>
Appearance	White crystalline solid	
Melting Point	175-182 °C	
Solubility	Soluble in chloroform, carbon tetrachloride, tetrahydrofuran, and benzene.	<sup>[6]</sup>

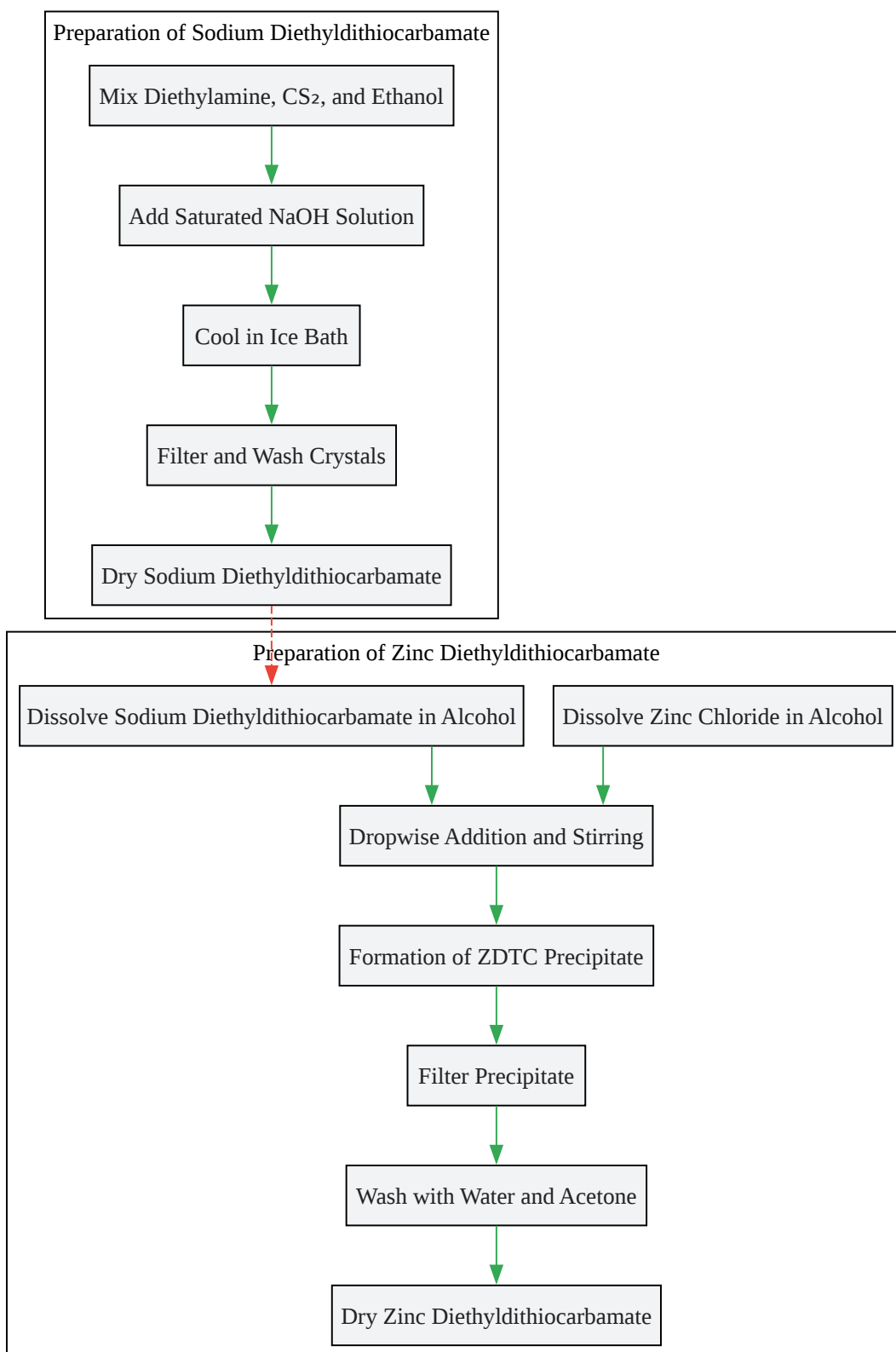
## Mandatory Visualizations

The following diagrams illustrate the chemical reaction pathway and the experimental workflow for the synthesis of **Zinc diethyldithiocarbamate**.



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Caption: Reaction pathway for the synthesis of **Zinc diethyldithiocarbamate**.



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Caption: Experimental workflow for the synthesis of **Zinc diethyldithiocarbamate**.

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- To cite this document: BenchChem. [Synthesis of Zinc Diethyldithiocarbamate: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b094597#synthesis-of-zinc-diethyldithiocarbamate-from-diethylamine]

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